

Tert-butyl 4-vinylpiperidine-1-carboxylate CAS number 180307-56-6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tert-butyl 4-vinylpiperidine-1-carboxylate*

Cat. No.: B069968

[Get Quote](#)

An In-depth Technical Guide to **Tert-butyl 4-vinylpiperidine-1-carboxylate**

CAS Number: 180307-56-6

Abstract

This technical guide provides a comprehensive overview of **tert-butyl 4-vinylpiperidine-1-carboxylate**, a valuable heterocyclic building block in organic synthesis and medicinal chemistry. The document details its physicochemical properties, common synthetic routes, and significant applications, particularly in the realm of drug discovery as a key intermediate for various therapeutic agents. Furthermore, this guide includes detailed experimental protocols, spectroscopic data, and essential safety and handling information tailored for researchers, scientists, and professionals in drug development.

Physicochemical Properties

Tert-butyl 4-vinylpiperidine-1-carboxylate is a clear liquid at room temperature.^[1] Its core structure consists of a piperidine ring substituted with a vinyl group at the 4-position and protected with a tert-butyloxycarbonyl (Boc) group on the nitrogen atom. The Boc group is a common amine protecting group in organic synthesis, valued for its stability under various reaction conditions and its straightforward removal under acidic conditions.

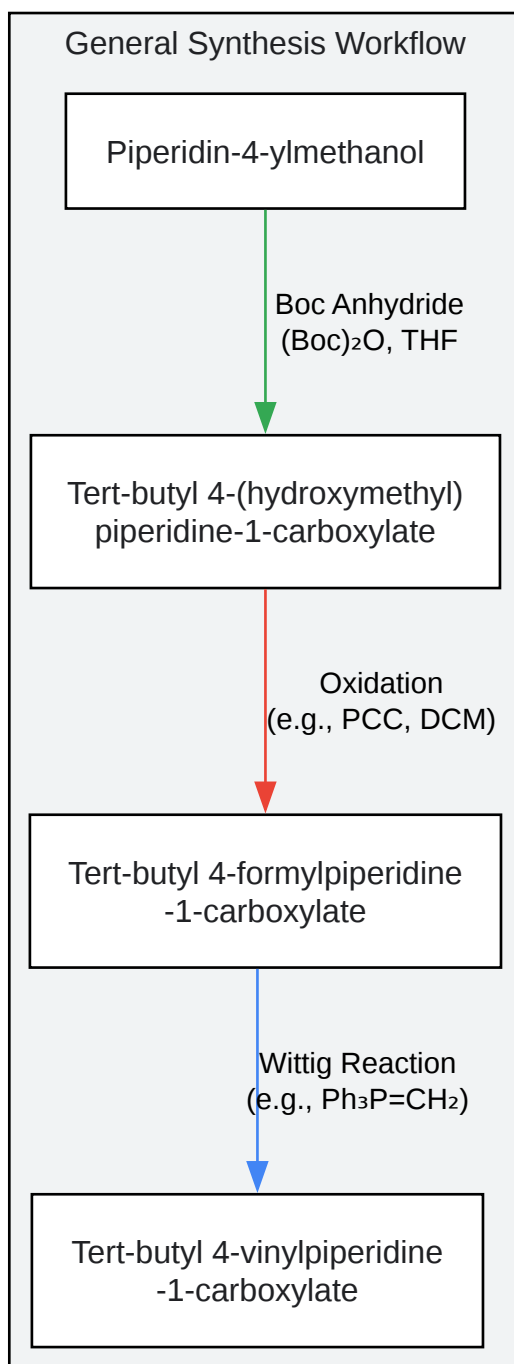
Table 1: Physicochemical Properties of **Tert-butyl 4-vinylpiperidine-1-carboxylate**

Property	Value	Reference
CAS Number	180307-56-6	[2]
Molecular Formula	C ₁₂ H ₂₁ NO ₂	[2][3]
Molecular Weight	211.30 g/mol	[2][4]
Boiling Point	268.9 ± 29.0 °C (Predicted)	[2]
Density	1.027 ± 0.06 g/cm ³ (Predicted)	[2][4]
Refractive Index	1.517	[4]
Vapor Pressure	0.007 mmHg at 25°C	[4]
SMILES	<chem>C(=C)C1CCN(CC1)C(=O)OC(C)(C)C</chem>	[5]
InChI Key	LKUCYFONIRHGSQ-UHFFFAOYSA-N	[5]

Synthesis and Manufacturing

The synthesis of **tert-butyl 4-vinylpiperidine-1-carboxylate** typically involves the modification of a pre-existing piperidine core. A common strategy is the Wittig reaction or a similar olefination protocol starting from the corresponding aldehyde, **tert-butyl 4-formylpiperidine-1-carboxylate**. The starting aldehyde itself can be synthesized from commercially available piperidin-4-ylmethanol through Boc protection of the amine followed by oxidation of the alcohol.

A general synthetic approach is outlined below:



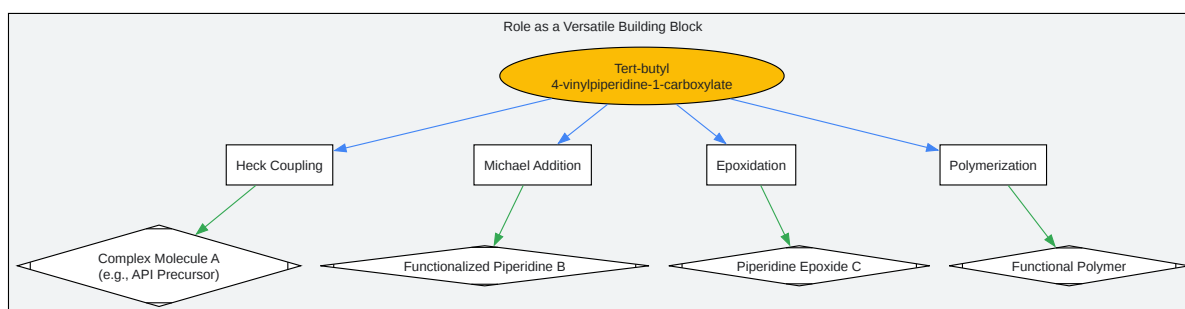
[Click to download full resolution via product page](#)

Caption: General synthetic workflow for **tert-butyl 4-vinylpiperidine-1-carboxylate**.

Applications in Research and Drug Development

The piperidine scaffold is a privileged structure in medicinal chemistry, appearing in numerous approved drugs. The vinyl group on **tert-butyl 4-vinylpiperidine-1-carboxylate** serves as a versatile chemical handle for a variety of chemical transformations, including but not limited to, Heck coupling, Michael addition, epoxidation, and polymerization. This makes it a valuable building block for creating diverse molecular libraries for drug screening.

This compound and its derivatives are key intermediates in the synthesis of complex pharmaceutical agents. For instance, piperidine derivatives are central to the structure of drugs such as fentanyl and its analogues, as well as inhibitors of cyclin-dependent kinase 9 (CDK9), which are being investigated for cancer therapy.[6][7]



[Click to download full resolution via product page](#)

Caption: Role as a versatile building block in organic synthesis.

Spectroscopic and Analytical Data

The structural confirmation of **tert-butyl 4-vinylpiperidine-1-carboxylate** is typically achieved through standard spectroscopic methods. While specific spectra are proprietary to suppliers, the expected data types are listed below.

Table 2: Spectroscopic Data for **Tert-butyl 4-vinylpiperidine-1-carboxylate**

Analysis Type	Description
¹ H-NMR	Proton Nuclear Magnetic Resonance provides information on the hydrogen atom environment, confirming the presence of the vinyl, piperidine, and Boc groups.
¹³ C-NMR	Carbon-13 Nuclear Magnetic Resonance identifies all unique carbon atoms in the molecule.
Mass Spec (MS)	Mass Spectrometry confirms the molecular weight of the compound.
Infrared (IR)	Infrared Spectroscopy identifies characteristic functional groups, such as the C=C stretch of the vinyl group and the C=O stretch of the carbamate.
HPLC/LC-MS	High-Performance Liquid Chromatography and Liquid Chromatography-Mass Spectrometry are used to determine the purity of the compound. [8]

Safety and Handling

Tert-butyl 4-vinylpiperidine-1-carboxylate is classified as harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation. It is imperative to handle this chemical in a well-ventilated area, preferably a fume hood, while wearing appropriate personal protective equipment (PPE).

Table 3: GHS Hazard and Precautionary Statements

Category	Code	Statement
Hazard	H302	Harmful if swallowed.[9]
H315	Causes skin irritation.[9]	
H319	Causes serious eye irritation. [9]	
H335	May cause respiratory irritation.[9]	
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spr ay.[9]
P264	Wash hands thoroughly after handling.[9]	
P270	Do not eat, drink or smoke when using this product.[9]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[9]	
Response	P302+P352	IF ON SKIN: Wash with plenty of soap and water.[9]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[9]	

Store in a cool, dry place with the container tightly sealed.[10] For detailed disposal information, refer to section 13 of the Safety Data Sheet (SDS).[10]

Experimental Protocols

The following is a representative protocol for the synthesis of a Boc-protected piperidine derivative, which illustrates the general techniques used for handling compounds like **tert-butyl 4-vinylpiperidine-1-carboxylate**. This specific example details the Boc protection of a piperidine amine.

Synthesis of tert-Butyl 4-(hydroxymethyl)piperidine-1-carboxylate

This protocol is adapted from the synthesis of a related compound and serves as an illustrative example.

Materials:

- Piperidin-4-ylmethanol (1 equivalent)
- Di-tert-butyl dicarbonate ((Boc)₂O) (1 equivalent)
- Tetrahydrofuran (THF), anhydrous
- Magnetic stirrer and stir bar
- Round-bottom flask
- Standard glassware for workup and purification

Procedure:

- **Reaction Setup:** To a solution of piperidin-4-ylmethanol (e.g., 20 g, 0.17 mol) in anhydrous THF (50 ml) in a round-bottom flask, add di-tert-butyl dicarbonate (37.9 g, 0.17 mol).^[7]
- **Reaction:** Stir the mixture at room temperature. The progress of the reaction should be monitored by Thin-Layer Chromatography (TLC).
- **Workup:** Once the reaction is complete (typically after several hours), the solvent is removed under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude product can be purified by flash column chromatography on silica gel to yield the pure tert-butyl 4-(hydroxymethyl)piperidine-1-carboxylate.

The subsequent steps to convert this intermediate to **tert-butyl 4-vinylpiperidine-1-carboxylate** would involve oxidation of the alcohol to an aldehyde, followed by a Wittig reaction, as depicted in the synthesis workflow diagram. Each of these steps would require its own specific reaction conditions, workup, and purification procedures.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. China 1-BOC-4-Vinyl-piperidine (CAS# 180307-56-6) Manufacturer and Supplier | Xinchem [xinchem.com]
- 2. tert-Butyl 4-vinylpiperidine-1-carboxylate CAS#: 180307-56-6 [m.chemicalbook.com]
- 3. scbt.com [scbt.com]
- 4. tert-Butyl 4-vinylpiperidine-1-carboxylate | CAS:#180307-56-6 -Letopharm Limited [letopharm.com]
- 5. 180307-56-6 | tert-Butyl 4-vinylpiperidine-1-carboxylate | Alkenyls | Ambeed.com [ambeed.com]
- 6. 1-Boc-4-AP - Wikipedia [en.wikipedia.org]
- 7. researchgate.net [researchgate.net]
- 8. 180307-56-6|tert-Butyl 4-vinylpiperidine-1-carboxylate|BLD Pharm [bldpharm.com]
- 9. chemscene.com [chemscene.com]
- 10. capotchem.com [capotchem.com]
- To cite this document: BenchChem. [Tert-butyl 4-vinylpiperidine-1-carboxylate CAS number 180307-56-6]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b069968#tert-butyl-4-vinylpiperidine-1-carboxylate-cas-number-180307-56-6]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com